

Cross-Referencing Experimental Data for 3,3-Dimethoxypropanenitrile: A Comprehensive Validation Guide

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Compound of Interest

Compound Name: 2,3-Dimethoxypropanenitrile

CAS No.: 64590-97-2

Cat. No.: B3385580

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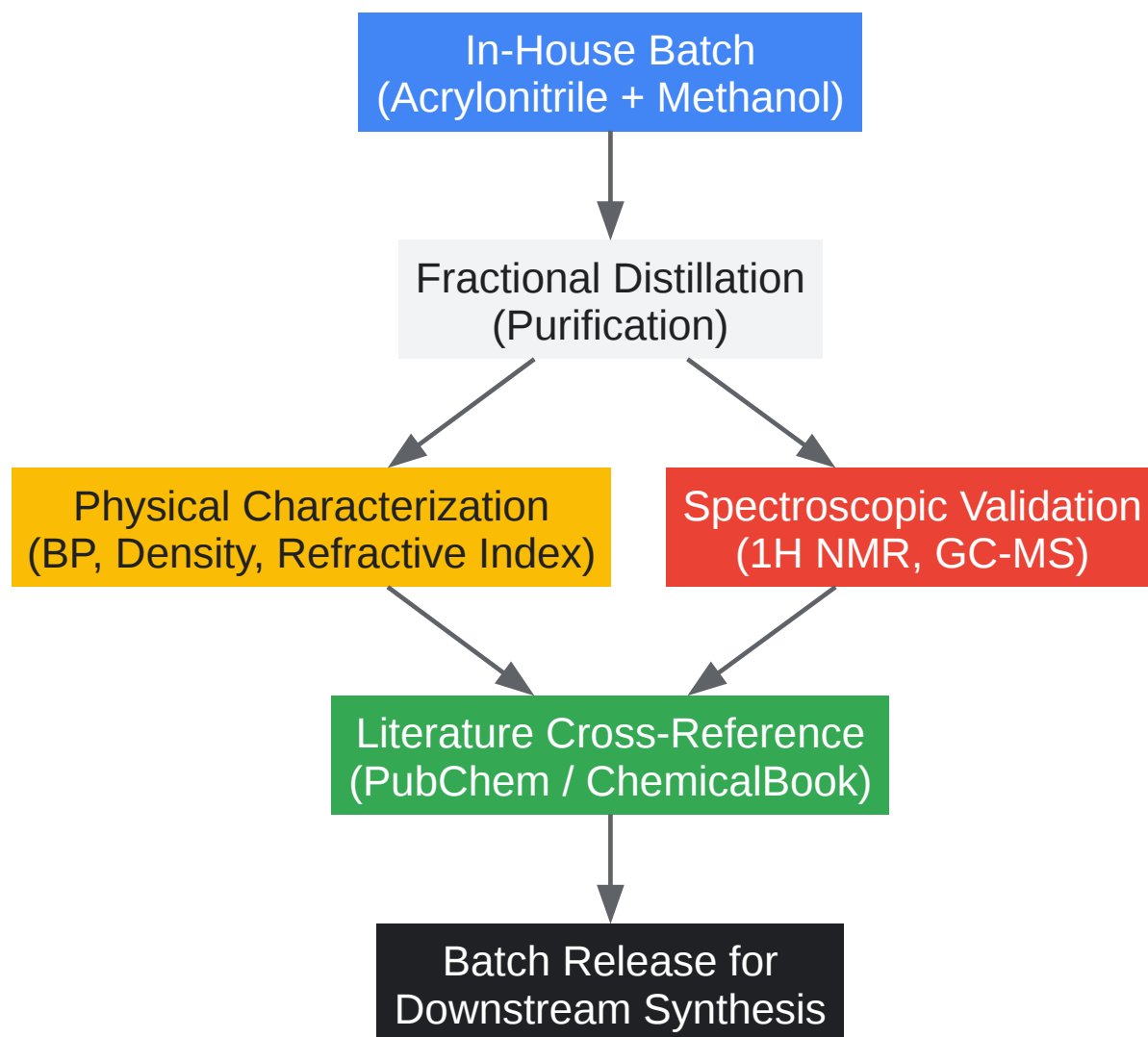
Introduction & Mechanistic Context

3,3-Dimethoxypropanenitrile (DMPN, CAS: 57597-62-3) is a dual-functional organic intermediate characterized by an electron-withdrawing nitrile group and an electron-donating acetal (methoxy) moiety [1](#). In pharmaceutical synthesis, particularly for pyrimidine derivatives and agrochemicals, the purity of DMPN is paramount. Trace impurities—such as unreacted acrylonitrile or residual methanol from its synthesis—can drastically alter the kinetics of downstream reactions, leading to unwanted polymerization or side-product formation.

This guide provides a self-validating framework for cross-referencing in-house synthesized or commercially procured DMPN against established literature benchmarks to ensure batch-to-batch reproducibility.

Quality Control & Validation Workflow

To guarantee structural integrity before deploying DMPN in sensitive downstream applications, a rigorous validation workflow must be established.



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Fig 1: Quality control and validation workflow for 3,3-Dimethoxypropanenitrile.

Quantitative Data Comparison: Experimental vs. Literature

The following table cross-references a standard high-purity experimental batch of DMPN against established literature values. Discrepancies in these metrics directly indicate specific

contamination profiles.

Parameter	Experimental Batch Data	Literature Value	Reference Source	Diagnostic Causality (If Deviating)
Boiling Point	92.2 - 92.8 °C (at 30 mmHg)	92.5 °C (at 30 mmHg)	ChemicalBook 2	Lower BP indicates residual methanol or water.
Density (25 °C)	1.025 g/mL	1.026 g/mL	ChemicalBook 2	Variations suggest incomplete acetalization.
Refractive Index ()	1.413	1.414	ChemicalBook 2	Highly sensitive to trace moisture; impacts optical density.
Molecular Weight	115.15 m/z (GC-MS [M+])	115.13 g/mol	PubChem 1	Confirms structural identity and absence of heavy oligomers.

Self-Validating Experimental Protocols

To ensure the trustworthiness of the data, the following protocols must be executed as a self-validating system. Each step includes internal checks to prevent false positives.

Protocol A: Physical Property Validation (Refractive Index & Density)

Causality Insight: The refractive index is highly sensitive to the presence of unreacted methanol or water. Because DMPN is synthesized via the reaction of acrylonitrile with methanol, residual methanol can drastically alter the kinetics of downstream Michael additions by acting as a competing nucleophile.

- Calibration: Calibrate the Abbe refractometer using distilled water (= 1.3330) and a high-purity toluene standard (= 1.4969) at exactly 20.0 °C.
- Measurement: Deposit 2-3 drops of the DMPN batch onto the lower prism. Close the prism assembly and allow 2 minutes for thermal equilibration.
- Reading & Cross-Reference: Record the value. A reading outside the 1.412–1.416 range mandates re-distillation of the batch under vacuum (30 mmHg) to strip volatile impurities.
- Density Check: Use a calibrated pycnometer at 25 °C. Weigh the empty pycnometer, fill with DMPN, and re-weigh. Calculate density (). Compare against the 1.026 g/mL literature standard.

Protocol B: GC-MS and NMR Spectroscopic Validation

Causality Insight: GC-MS detects trace acrylonitrile, a toxic impurity that can polymerize under basic conditions used in pyrimidine synthesis.

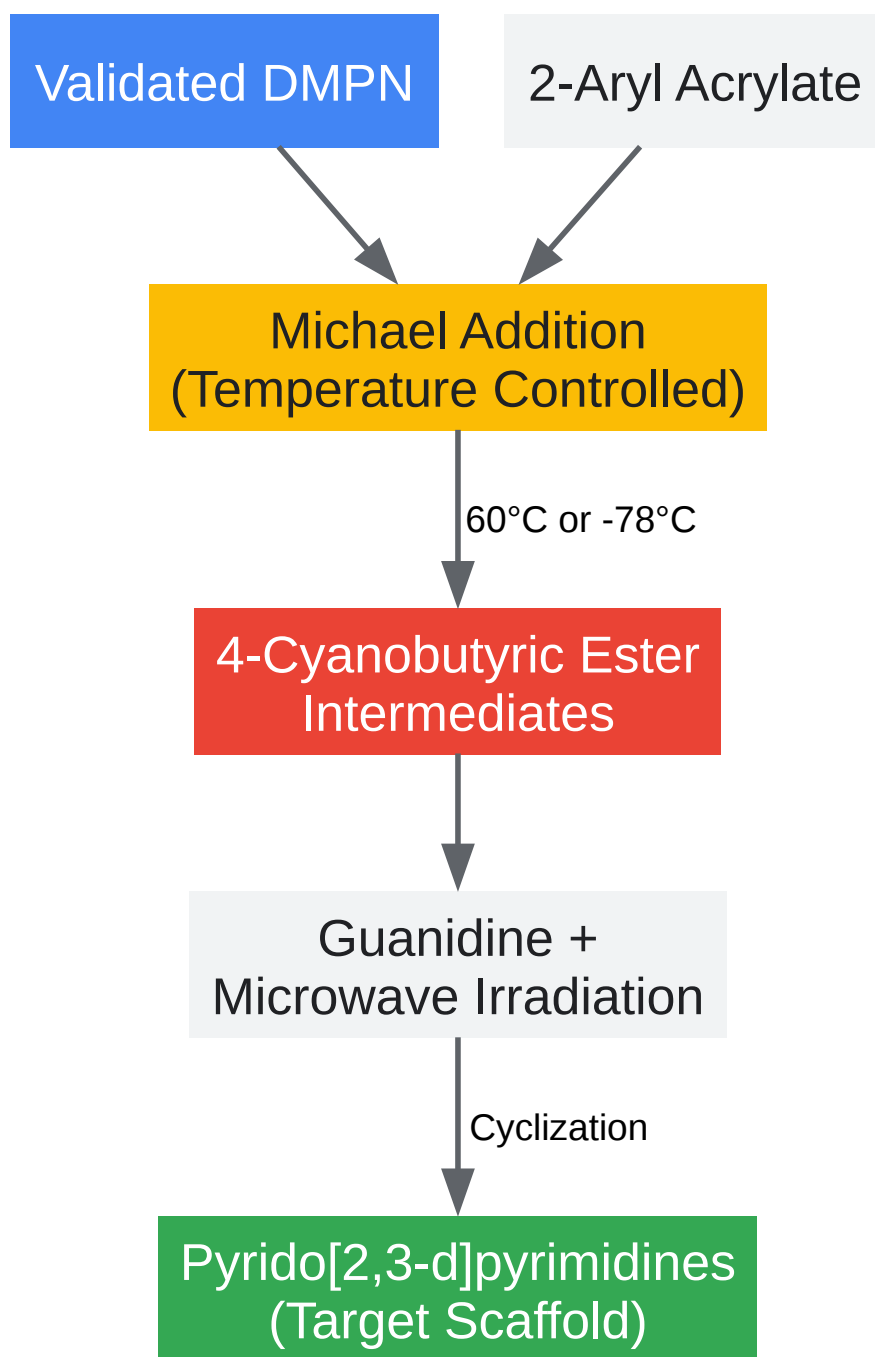
¹H NMR confirms the integrity of the acetal linkage, which is prone to hydrolysis if the sample absorbs atmospheric moisture.

- Sample Preparation: Dissolve 10 mg of DMPN in 0.5 mL of CDCl₃ (containing 0.03% v/v TMS as an internal standard) for NMR. For GC-MS, dilute to 1 mg/mL in GC-grade dichloromethane.
- GC-MS Execution: Inject 1 µL into an HP-5MS column. Use a temperature gradient: 50 °C (hold 2 min) to 250 °C at 10 °C/min.
 - Validation: The primary peak must yield a molecular ion [M]⁺ at m/z 115.1. Ensure no peak is present at m/z 53 (acrylonitrile).
- ¹H NMR Execution (300 MHz): Acquire the spectrum.

- Validation: Cross-reference the chemical shifts. You must observe a doublet at ~2.6 ppm (2H, -CH
-CN), a singlet at ~3.4 ppm (6H, -OCH
), and a triplet at ~4.6 ppm (1H, -CH(OMe)
). Any peak at ~9.8 ppm indicates aldehyde formation due to acetal hydrolysis.

Downstream Application: Synthesis of Pyrido[2,3-d]pyrimidines

Once validated, DMPN serves as a critical building block. A prominent application is its unusual Michael addition to 2-aryl acrylates. Depending on the reaction temperature (60 °C vs. -78 °C), this yields specific 4-cyanobutyric ester intermediates, which are subsequently cyclized into 4-unsubstituted 5,6-dihydropyrido[2,3-d]pyrimidines using a guanidine system under microwave irradiation [3](#).



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Fig 2: Synthesis of pyrido[2,3-d]pyrimidines via DMPN Michael addition.

Conclusion

Cross-referencing experimental batches of 3,3-Dimethoxypropanenitrile against literature values is not merely a compliance exercise; it is a mechanistic necessity. By strictly monitoring

refractive index, density, and spectroscopic markers, researchers can preemptively identify impurities like methanol or acrylonitrile that would otherwise derail complex downstream cyclizations.

References

- PubChem. "3,3-Dimethoxypropiononitrile | C₅H₉NO₂ | CID 93731". National Institutes of Health (NIH).[\[Link\]](#)
- The Journal of Organic Chemistry. "An Unusual Michael Addition of 3,3-Dimethoxypropanenitrile to 2-Aryl Acrylates: A Convenient Route to 4-Unsubstituted 5,6-Dihydropyrido[2,3-d]pyrimidines". ACS Publications.[\[Link\]](#)

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Sources

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- [2. 3,3-Dimethoxypropanenitrile | 57597-62-3 \[chemicalbook.com\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
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